

# Introduction: The Strategic Importance of a Versatile Pyridine Scaffold

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## Compound of Interest

**Compound Name:** 2-n-(4-Aminobutyl)-amino-5-bromopyridine

**Cat. No.:** B173213

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In the landscape of medicinal chemistry and pharmaceutical development, the synthesis of novel therapeutic agents is heavily reliant on the availability of versatile chemical intermediates. Among these, 2-Amino-5-bromopyridine (CAS No. 1072-97-5) has emerged as a particularly valuable building block.<sup>[1][2]</sup> Its structure, which features a pyridine ring functionalized with both a nucleophilic amino group and a reactive bromine atom, offers a powerful platform for constructing complex molecular architectures.<sup>[1][3]</sup> This guide provides a comprehensive overview of 2-Amino-5-bromopyridine, including its physicochemical properties, synthesis protocols, and its critical role in the development of cutting-edge therapeutics. While this document focuses on the foundational intermediate, it is worth noting that its derivatives, such as **2-n-(4-Aminobutyl)-amino-5-bromopyridine** (CAS No. 199522-78-6), represent further elaborations of this core structure for specific therapeutic applications.<sup>[4]</sup>

## Physicochemical Properties and Characterization

A thorough understanding of the physicochemical properties of 2-Amino-5-bromopyridine is essential for its effective use in synthesis, ensuring quality control, and meeting regulatory standards.

## Core Compound Identifiers

Property	Value	Source
CAS Number	1072-97-5	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>5</sub> H <sub>5</sub> BrN <sub>2</sub>	<a href="#">[6]</a>
Molecular Weight	173.01 g/mol	<a href="#">[5]</a> <a href="#">[6]</a>
IUPAC Name	5-bromopyridin-2-amine	<a href="#">[5]</a>
Synonyms	5-Bromo-2-pyridinamine, 5-Bromo-2-aminopyridine	<a href="#">[6]</a> <a href="#">[8]</a>

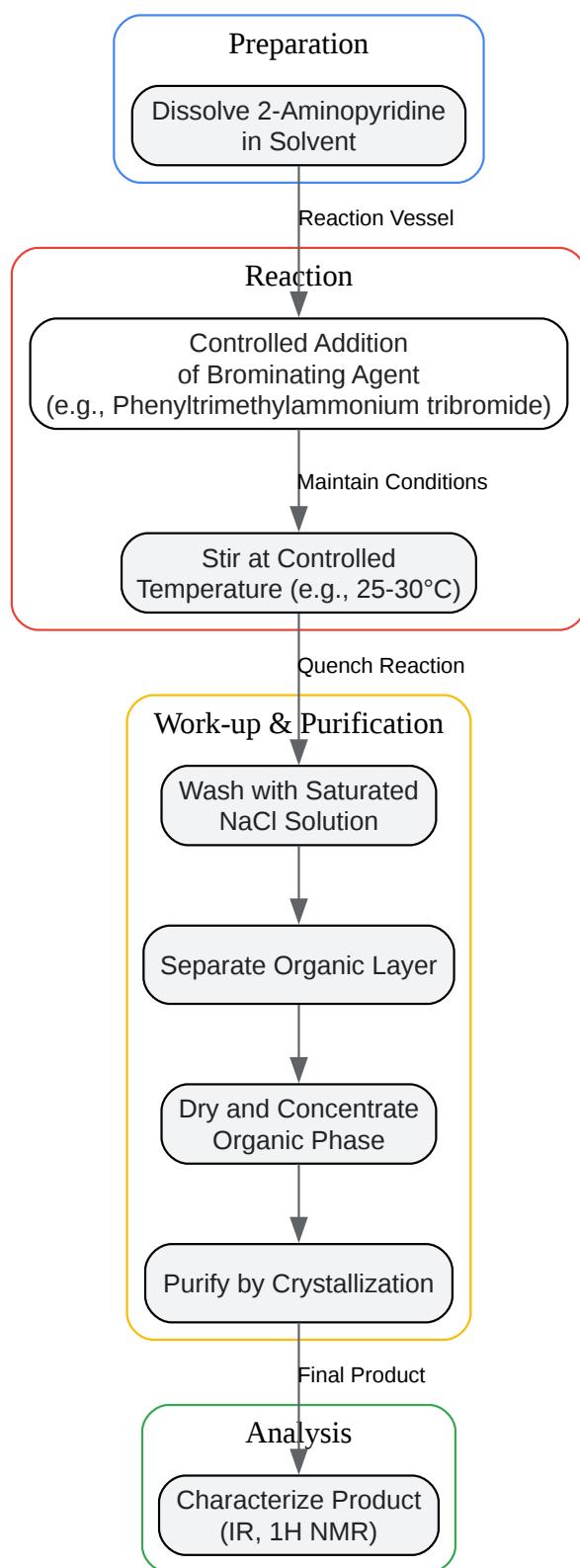
## Physical and Chemical Data

Property	Value	Source
Appearance	White to light yellow crystalline powder	<a href="#">[9]</a>
Melting Point	133-138 °C	<a href="#">[8]</a>
Solubility	Soluble in methanol, chloroform, ethyl acetate. Slightly soluble in water.	<a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[10]</a>
Purity	Often available at ≥97-99% for pharmaceutical applications	<a href="#">[1]</a> <a href="#">[2]</a>

## Synthesis of 2-Amino-5-bromopyridine: A Protocol Deep Dive

The synthesis of 2-Amino-5-bromopyridine is a critical process, with various methods developed to optimize yield, purity, and scalability. A common and effective approach involves the direct bromination of 2-aminopyridine.

## Workflow for the Synthesis of 2-Amino-5-bromopyridine



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Caption: A generalized workflow for the synthesis of 2-Amino-5-bromopyridine.

## Detailed Experimental Protocol

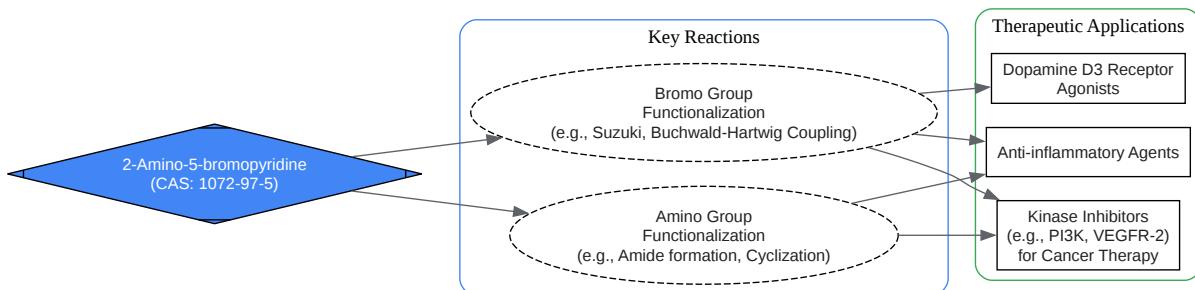
This protocol is adapted from a method utilizing phenyltrimethylammonium tribromide, which offers milder reaction conditions compared to elemental bromine.[11]

- Reaction Setup: In a 1L three-necked flask equipped with a mechanical stirrer, thermometer, and condenser, add 9.4g (0.1 mol) of 2-aminopyridine and 300ml of a suitable solvent such as dichloromethane or chloroform.[11]
- Reagent Addition: To the stirred solution, add 37.6g (0.1 mol) of phenyltrimethylammonium tribromide.[11]
- Reaction: Stir the mixture at a controlled temperature of 25-30°C for approximately 2 hours. [11] The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- Work-up: Once the reaction is complete, wash the mixture with 40ml of a saturated sodium chloride solution. Allow the layers to separate; the aqueous phase will be the upper layer and the organic phase the lower layer.[11]
- Isolation: Separate the organic layer, dry it over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purification: The crude product can be further purified by crystallization from a suitable solvent like toluene to yield pure 2-Amino-5-bromopyridine.[12]
- Characterization: The structure and purity of the final product should be confirmed using analytical techniques such as Infrared (IR) and  $^1\text{H}$  Nuclear Magnetic Resonance ( $^1\text{H}$  NMR) spectroscopy.[13]

## Applications in Drug Discovery and Medicinal Chemistry

The true value of 2-Amino-5-bromopyridine lies in its synthetic versatility, which has been exploited to create a wide range of biologically active molecules.[3] The strategic placement of the amino and bromo groups allows for sequential or orthogonal functionalization.

## Key Synthetic Transformations and Therapeutic Targets

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Caption: Synthetic utility of 2-Amino-5-bromopyridine in drug development.

- Kinase Inhibitors: The pyridine scaffold is a key component in many kinase inhibitors. 2-Amino-5-bromopyridine is a crucial intermediate in the synthesis of inhibitors for targets like PI3 Kinase and VEGFR-2, which are pivotal in cancer cell signaling pathways.[10][14]
- CNS Agents: This intermediate is used to develop selective dopamine D<sub>3</sub> receptor agonists, which have potential applications in treating neurological and psychiatric disorders.[10][14]
- Anti-inflammatory and Autoimmune Disease Therapeutics: The versatility of the compound allows for its incorporation into novel molecular structures aimed at treating autoimmune and inflammatory conditions.[1][10][14]

The bromine atom is particularly useful as it provides a handle for palladium-catalyzed cross-coupling reactions, such as the Suzuki or Buchwald-Hartwig couplings.[1] This enables the introduction of diverse aryl and heteroaryl groups, allowing for extensive exploration of the structure-activity relationship (SAR) of a lead compound.[3] Simultaneously, the amino group can be used to build fused heterocyclic systems, further expanding the chemical space accessible from this single intermediate.[3]

## Safety and Handling

As with any laboratory chemical, proper safety precautions must be observed when handling 2-Amino-5-bromopyridine. It is considered a hazardous substance and can cause skin, eye, and respiratory irritation.[15] Ingestion may be harmful.[15] It is recommended to handle this compound in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[15]

## Conclusion

2-Amino-5-bromopyridine is more than just a chemical intermediate; it is a strategic tool in the arsenal of medicinal chemists. Its well-defined physicochemical properties, established synthetic routes, and proven utility in constructing high-value pharmaceutical agents underscore its importance in the drug discovery pipeline.[1][2] The continued exploration of derivatives built upon this versatile scaffold promises to yield the next generation of therapies for a range of challenging diseases.

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